

Personal protective equipment for handling 4-Chloro-1,1-dimethoxybutane

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Compound of Interest

Compound Name: 4-Chloro-1,1-dimethoxybutane

Cat. No.: B022782

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Essential Safety and Handling Guide for 4-Chloro-1,1-dimethoxybutane

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **4-Chloro-1,1-dimethoxybutane** (CAS No. 29882-07-3). Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

4-Chloro-1,1-dimethoxybutane is a flammable liquid and vapor that can cause skin and serious eye irritation. It may also cause an allergic skin reaction and respiratory irritation.^{[1][2]} Strict adherence to the recommended Personal Protective Equipment (PPE) is mandatory to prevent exposure.

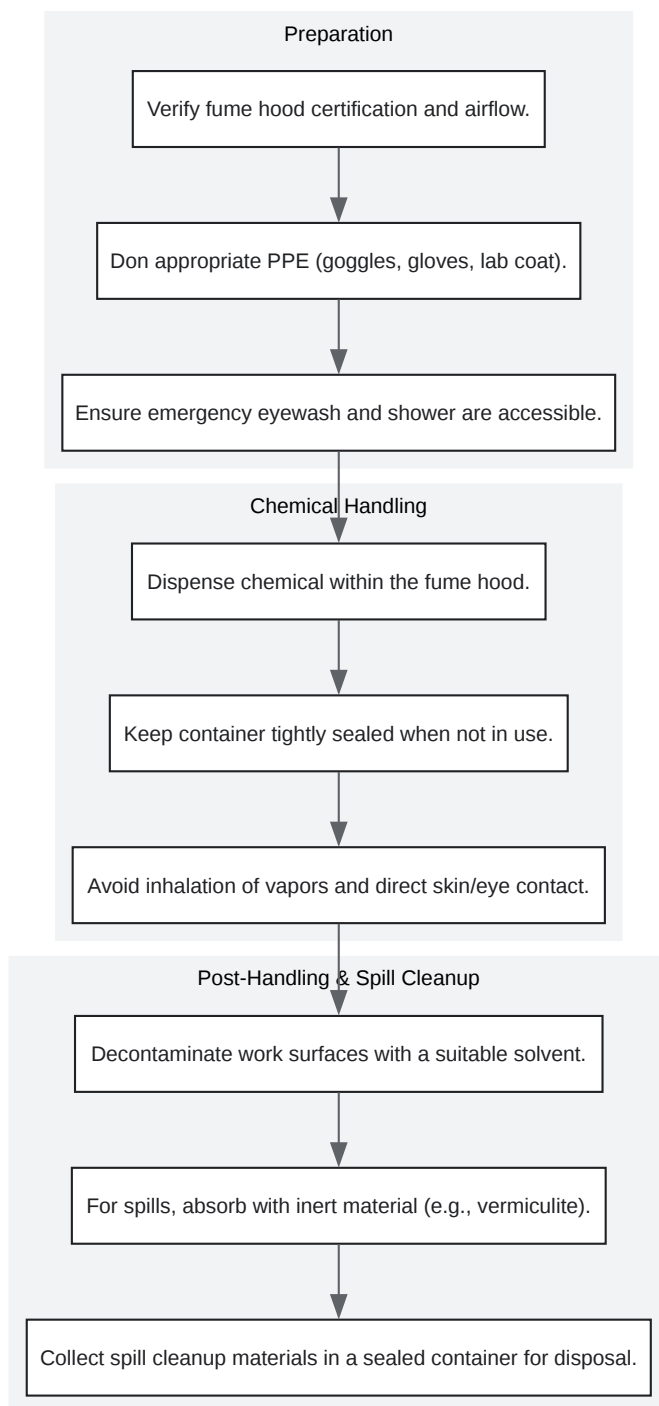
Summary of Required Personal Protective Equipment

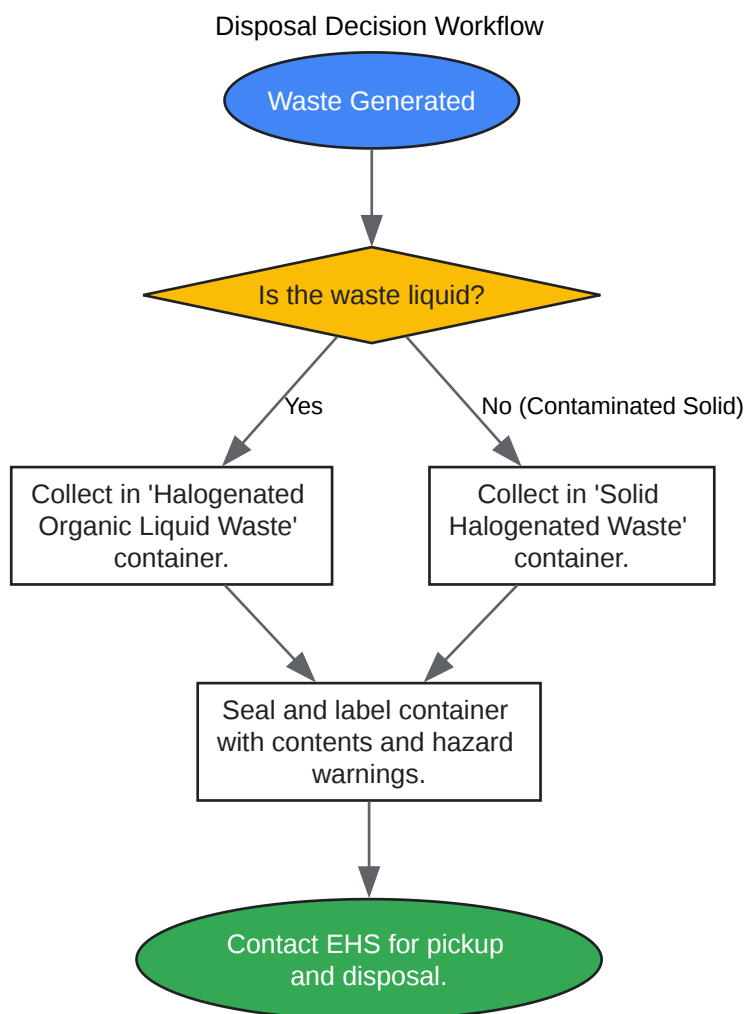
PPE Category	Specification	Standard
Eye Protection	Tightly fitting safety goggles or a full-face shield.	Must be compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[3]
Hand Protection	Chemical-resistant gloves. Nitrile gloves are suitable for splash protection. For prolonged or direct contact, Butyl rubber or Viton® gloves are recommended. Given the absence of specific breakthrough time data for this compound, caution is advised.	Tested according to EN 374.
Body Protection	A flame-resistant lab coat worn over full-length clothing. For larger quantities or splash risks, a chemically resistant apron is advised.	---
Respiratory Protection	In a well-ventilated area or under a fume hood, respiratory protection may not be required. If vapors are likely to be inhaled, a NIOSH-approved air-purifying respirator with an organic vapor (OV) cartridge is necessary.	NIOSH (US) or CEN (EU) approved.

Operational Plan: Step-by-Step Handling Procedure

Proper handling techniques are crucial to minimize exposure and ensure safety. The following workflow outlines the essential steps for working with **4-Chloro-1,1-dimethoxybutane**.

Operational Workflow for Handling 4-Chloro-1,1-dimethoxybutane





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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Chloro-1,1-dimethoxybutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022782#personal-protective-equipment-for-handling-4-chloro-1-1-dimethoxybutane]

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